

Comprehensive Disposal Guide: Octadecanamide, N,N'-1,2-ethanediylbis[12- hydroxy-

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Compound of Interest

Compound Name: Octadecanamide, N,N'-1,2-ethanediylbis[12-hydroxy-

CAS No.: 123-26-2

Cat. No.: B089877

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CAS Number: 123-26-2 Common Synonyms: N,N'-Ethylenebis(12-hydroxystearamide); EBH; Ethylenebis-12-hydroxystearamide.

Executive Summary

As a Senior Application Scientist, I often encounter this compound as a rheology modifier, slip agent, or internal lubricant in polymer processing and drug formulation. While **Octadecanamide, N,N'-1,2-ethanediylbis[12-hydroxy-** is generally classified as low-hazard, its disposal requires specific attention to physical form (dust explosion risks) and aquatic toxicity.

This guide provides a self-validating protocol for disposal, moving beyond simple SDS summaries to operational laboratory workflows.

Part 1: Chemical Profile & Hazard Identification

Before disposal, you must validate the waste stream properties.^[1] This compound is a high-melting wax that is insoluble in water but soluble in hot organic solvents.

Property	Data	Operational Implication
Physical State	Solid (Powder, Beads, Granules)	Dust Hazard: Finely dispersed powder can form explosive mixtures in air (St 1/St 2 Class).[2]
Melting Point	~140–145 °C	Solidifies rapidly in drains; NEVER pour down the sink even if molten.
Solubility	Insoluble in water; Soluble in hot xylene, ethanol, DMF.	Aqueous washing is ineffective without surfactants/solvents.
GHS Classification	Aquatic Chronic 3 (H412); Skin Sens. 1B (H317)	Do not release to environment. Treat as chemical waste, not general trash.
RCRA Status (US)	Non-listed (Not P or U listed).	Generator must characterize. Typically non-hazardous unless mixed with solvents.

Part 2: Critical Safety Protocols (Pre-Disposal)

1. Dust Explosion Prevention

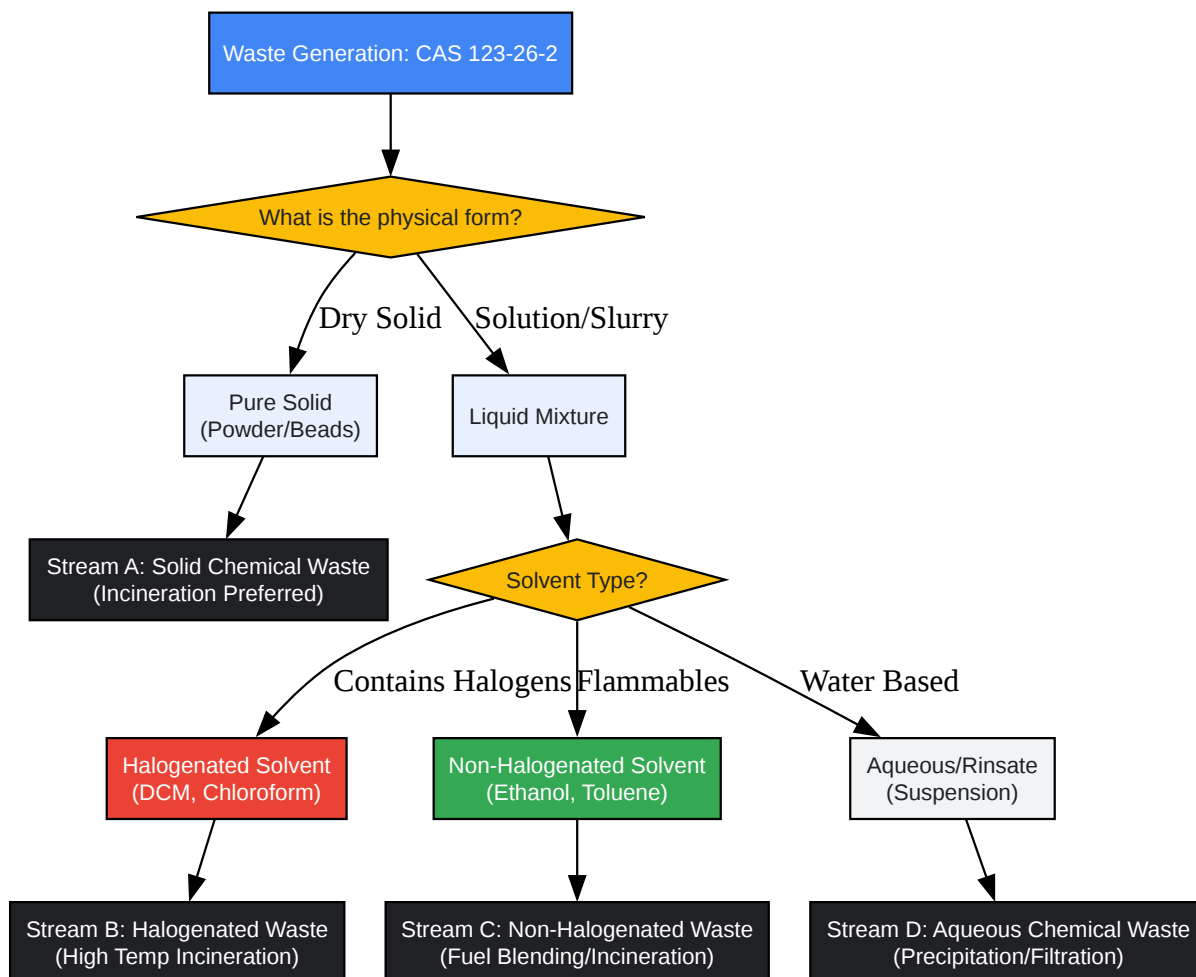
- Mechanism: Like many organic amides, the dust has a deflagration index () > 0. Static discharge from plastic waste bags can ignite a dust cloud.
- Protocol: When transferring large quantities (>1 kg) of powder to waste drums, ground the drum and use antistatic liners. Avoid rapid dumping that generates a cloud.

2. Personal Protective Equipment (PPE)

- Respiratory: N95/P2 particulate respirator is mandatory if handling powder to prevent inhalation and sensitization (H317).
- Skin: Nitrile gloves are sufficient.

Part 3: Disposal Workflow (Decision Logic)

Use the following logic gate to determine the correct waste stream.



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Figure 1: Operational decision tree for segregating **Octadecanamide, N,N'-1,2-ethanediylobis[12-hydroxy-** waste streams.

Part 4: Detailed Disposal Protocols

Protocol A: Pure Solid Waste (Expired or Spilled Material)

Best Practice: High-temperature incineration.

- Container Selection: Use a wide-mouth HDPE jar or a fiber drum with a liner.
- Labeling: Label as "Non-Regulated Chemical Waste" (if in US and not mixed with hazardous substances) or "Hazardous Waste" (if adhering to strict internal EHS policies due to H412).
 - Text: "Solid Waste: N,N'-Ethylenebis(12-hydroxystearamide). Dust Hazard."
- Spill Cleanup:
 - Do not dry sweep vigorously (dust risk).
 - Dampen the spill slightly with water or a dust suppressant.
 - Scoop into the container using non-sparking tools.
- Final Disposal: Ship to a licensed incinerator. While sanitary landfill is legally permissible in some jurisdictions due to insolubility, incineration ensures complete destruction of the organic amide structure.

Protocol B: Solvent Mixtures (Reaction Mother Liquors)

Context: The amide is often dissolved in hot toluene, xylene, or alcohols.

- Cooling Hazard: As the solution cools, the amide will precipitate.
 - Risk:[3][4] This can clog the neck of narrow waste containers (carboys).
- Action:
 - Disposal must happen while the solution is warm (if safe) or after re-dissolving.
 - Alternatively, allow the solid to precipitate fully in a beaker, filter the solid (treat as Protocol A), and dispose of the filtrate separately.
- Segregation:
 - If dissolved in DCM/Chloroform: Dispose in Halogenated Waste stream.

- If dissolved in Ethanol/Toluene: Dispose in Non-Halogenated/Flammable Waste stream.

Protocol C: Aqueous Rinsate

Context: Cleaning glassware. The compound is H412 (Harmful to aquatic life).[5]

- Prohibition: Do not pour rinsate down the sink. The compound will coat pipes and eventually release into waterways.
- Collection: Collect the first 3 rinses (which contain 95% of the residue) into a "Wash Water" container.
- Treatment:
 - Allow the container to stand; the amide will likely float or settle.
 - The supernatant can be decanted if tested clear, but the safest route is to send the entire aqueous mixture for off-site wastewater treatment.

Part 5: Regulatory Compliance & Waste Codes

United States (RCRA)

- Status: Not a listed hazardous waste (40 CFR 261).
- Characteristic Check: It does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004) in its pure form.
- Recommendation: Manage as "Non-RCRA Regulated Chemical Waste."

European Union (EWC/LoW)

Select the code based on the source of the waste:

Waste Source	Recommended EWC Code	Description
Lab Reagent	16 05 06*	Laboratory chemicals, consisting of or containing hazardous substances (if H412/H317 applies).
Lab Reagent	16 05 09	Discarded chemicals other than those mentioned in 16 05 06, 07 or 08 (Non-hazardous).
Plastic Additive	07 02 13	Waste plastic additives (from MFSU of plastics).

Asterisk denotes hazardous entry.[6] Due to Aquatic Chronic 3 classification, 16 05 06 is the conservative and preferred choice for EHS compliance.

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